

Effect of temperature on the stability of samples with Heparin Lithium salt.

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Compound of Interest

Compound Name: Heparin Lithium salt

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Technical Support Center: Stability of Samples with Lithium Heparin Salt

This technical support center provides guidance for researchers, scientists, and drug development professionals on the best practices for handling and storing blood samples collected in tubes containing Lithium Heparin salt. Adherence to these guidelines is critical for ensuring the stability of the samples and the accuracy of experimental results.

Troubleshooting Guide

This guide addresses specific issues that may arise during sample handling and storage, providing actionable solutions.

Issue	Potential Cause	Recommended Action
Unexpectedly high potassium, phosphate, or lactate dehydrogenase (LDH) levels.	Delayed centrifugation or prolonged storage of whole blood at room temperature.	For critical analytes like potassium, it is recommended to analyze the sample as soon as possible. If immediate analysis is not possible, centrifuge the sample to separate plasma from cells. For future samples, ensure centrifugation occurs within 2 hours of collection. [1]
Inaccurate glucose readings.	Glycolysis due to delayed processing of the sample.	For accurate glucose measurement, plasma should be separated from cells promptly. If a delay is unavoidable, samples should be refrigerated at 2-8°C to slow down glycolysis. [2]
Hemolysis (pink or red plasma).	Improper sample collection technique (e.g., vigorous shaking, small gauge needle) or exposure to extreme temperatures.	Review and optimize phlebotomy technique. Ensure gentle mixing of the sample by inverting the tube 8-10 times. Avoid shaking. [3] Do not freeze whole blood samples.
Analyte concentrations are outside of the expected range after refrigerated storage.	The specific analyte may not be stable for the extended storage period at 2-8°C.	Refer to the analyte stability data tables below to confirm the stability of the specific analyte under the storage conditions used. Plan experiments accordingly to minimize storage time for less stable analytes.

Sample was accidentally left at room temperature for several hours before refrigeration.

Delayed refrigeration can impact the stability of several analytes.

Document the duration the sample was at room temperature. For certain tests, the sample may still be viable. For instance, many common biochemical analytes are stable in whole blood for up to 6-12 hours at room temperature.^{[4][5]} However, for time- and temperature-sensitive analytes, it is advisable to recollect the sample if possible.

Frequently Asked Questions (FAQs)

Q1: What is the ideal storage temperature for lithium heparin tubes before blood collection?

A1: Lithium heparin tubes should be stored at 4–25°C (40–77°F) and protected from direct sunlight before use. Exceeding the maximum recommended storage temperature can impair the quality of the tube.^[1]

Q2: What is the recommended procedure immediately after collecting a blood sample in a lithium heparin tube?

A2: Immediately after collection, the tube should be at room temperature (17–25°C).^{[6][7]} Gently invert the tube 8–10 times to ensure thorough mixing of the blood with the heparin anticoagulant.^[3] Avoid vigorous shaking to prevent hemolysis.

Q3: How long can whole blood in a lithium heparin tube be stored at room temperature before centrifugation?

A3: For most routine biochemical analytes, whole blood in a lithium heparin tube should not remain at room temperature for more than 3 hours after collection.^{[6][7]} However, some studies have shown that many analytes remain stable for up to 6 hours.^{[4][8]} For optimal results, it is always best to process samples as soon to collection as possible.

Q4: What is the recommended temperature for transporting lithium heparin samples to the laboratory?

A4: After the initial holding period at room temperature for 15 minutes post-collection, samples should be transported to the laboratory under refrigerated conditions (2-8°C) or on ice.^{[6][7]}

Q5: How long can plasma separated from a lithium heparin tube be stored?

A5: The stability of separated plasma depends on the analyte and the storage temperature. Many common analytes are stable for up to 48 hours when stored refrigerated (2-8°C).^{[2][9]} For long-term storage, freezing at -20°C or lower is typically required, but stability at this temperature varies significantly between analytes.

Q6: Can I freeze whole blood collected in a lithium heparin tube?

A6: No, you should not freeze whole blood samples as this will cause hemolysis (rupturing of red blood cells), which will significantly interfere with the measurement of many analytes, particularly potassium, LDH, and phosphate.^[2]

Data Presentation: Analyte Stability in Lithium Heparin Plasma

The following tables summarize the stability of various analytes in lithium heparin plasma under different temperature conditions. The data is presented as the mean percentage change from the baseline measurement.

Table 1: Stability of Analytes in Whole Blood (Pre-Centrifugation) Stored at Room Temperature

Analyte	Time (hours)	Mean Bias (%)	Acceptance Limit (%)	Stable?
Phosphorus	3	-6.1	4.62	No
Lactate Dehydrogenase (LDH)	3	-5.7	5.17	No
Potassium	6	-2.9	4.13	Yes
Data derived from a study on 24 analytes measured in plasma from lithium heparin gel tubes stored at room temperature before centrifugation. [4] [8]				

Table 2: Stability of Analytes in Separated Plasma Stored at Room Temperature

Analyte	Time (hours)	Mean Bias (%)	Acceptance Limit (%)	Stable?
Bicarbonates	6	-19.7	15.4	No
Lactate Dehydrogenase (LDH)	4	+6.0	5.17	No
Data derived from a study on 24 analytes measured in plasma from lithium heparin gel tubes stored at room temperature after centrifugation. [4] [8]				

Table 3: Maximum Stability (Tmax) of Analytes in Separated Plasma Stored at 2-8°C

Analyte	Maximum Stability
< 8 hours	Total Creatine Kinase (TCK), CK-MB, Troponin I (TNI), Blood Urea Nitrogen (BUN), Creatinine (CREAT), Total Bilirubin (TBILI), Alanine Aminotransferase (ALT), Aspartate Aminotransferase (AST)
Up to 8 hours	Phosphorus (PHOS), Direct Bilirubin (DBILI)
Up to 16 hours	Potassium (K), Glucose (GLU)
Up to 24 hours	Carbon Dioxide (CO2)
Up to 3 days	Albumin (ALB)
Up to 4 days	Sodium (NA), Chloride (CL), Calcium (CA), Magnesium (MG), Total Protein (TP), Alkaline Phosphatase (ALP), Amylase (AMY), Lipase (LIP)
Based on a study determining the maximum time-dependent stability of 22 chemistry analytes in lithium-heparin plasma specimens stored at refrigerator temperature. [10]	

Experimental Protocols

Protocol for Assessing Analyte Stability in Lithium Heparin Plasma

This protocol outlines a general procedure for evaluating the stability of specific analytes in lithium heparin plasma under different storage conditions.

1. Sample Collection:

- Collect venous blood from healthy volunteers into lithium heparin tubes (e.g., Greiner Bio-One, BD Vacutainer®).
- Ensure tubes are filled to the appropriate volume.

- Immediately after collection, gently invert the tubes 8-10 times to mix the blood with the anticoagulant.[3]

2. Baseline Measurement (T=0):

- Within 30 minutes of collection, centrifuge the tubes (e.g., at 1,885 g for 10 minutes at 17°C). [8]
- Immediately analyze the plasma for the analytes of interest to establish baseline concentrations.

3. Sample Storage:

- For whole blood stability testing, store the uncentrifuged tubes at the desired temperature (e.g., room temperature: 17-25°C).
- For separated plasma stability testing, aliquot the plasma from the centrifuged tubes into secondary tubes and store at the desired temperature (e.g., refrigerated: 2-8°C).

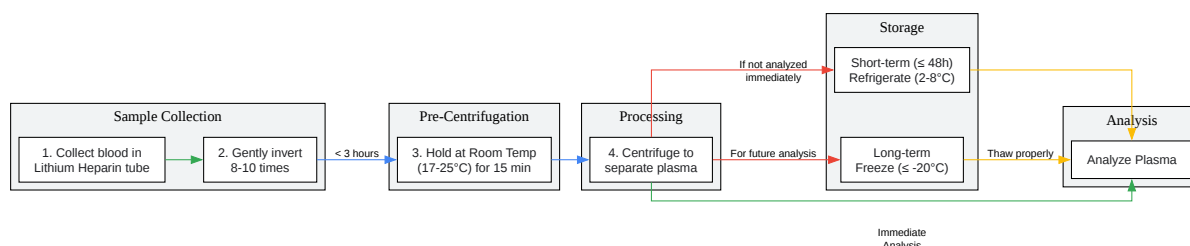
4. Time-Point Analysis:

- At predetermined time points (e.g., 2, 4, 6, 24, 48 hours), retrieve the samples from storage.
- If testing whole blood stability, centrifuge the tubes at the specified time point to separate the plasma.
- Allow refrigerated samples to return to room temperature before analysis.
- Analyze the plasma for the target analytes using a validated clinical chemistry analyzer.

5. Data Analysis:

- For each analyte at each time point, calculate the percentage deviation from the baseline measurement using the formula: % Deviation = [(Value at Tx - Baseline Value) / Baseline Value] * 100
- Compare the percentage deviation to predefined acceptance limits (e.g., based on analytical variation or clinical significance) to determine the stability of the analyte.

Mandatory Visualization



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Caption: Recommended workflow for handling blood samples in Lithium Heparin tubes.

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